

Stability and storage conditions for 2-[3-(bromomethyl)phenyl]thiophene

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Compound of Interest

Compound Name: 2-[3-(bromomethyl)phenyl]thiophene

Cat. No.: B1338807

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Technical Support Center: 2-[3-(bromomethyl)phenyl]thiophene

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **2-[3-(bromomethyl)phenyl]thiophene** (CAS No. 85553-44-2). Below are frequently asked questions (FAQs) and troubleshooting guides to ensure the stability, proper storage, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-[3-(bromomethyl)phenyl]thiophene**?

A1: To ensure the stability of **2-[3-(bromomethyl)phenyl]thiophene**, it should be stored under controlled conditions. It is sensitive to moisture and should be kept in a tightly sealed container under an inert gas atmosphere.^{[1][2]} For long-term storage, refrigeration is recommended.

Q2: How should I handle **2-[3-(bromomethyl)phenyl]thiophene** safely in the laboratory?

A2: This compound is classified as hazardous. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.^{[2][3]} Always handle this chemical in a well-ventilated area or a chemical fume hood.^[4] Personal protective equipment (PPE),

including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.[1][3] Avoid all direct contact and inhalation of vapors.

Q3: What are the known incompatibilities for this compound?

A3: **2-[3-(bromomethyl)phenyl]thiophene** should not be stored with strong oxidizing agents, strong bases, or strong reducing agents.[4] Contact with these substances can lead to vigorous and potentially hazardous reactions.

Q4: What is the expected shelf life and how can I assess the quality of an older batch?

A4: While the product is stable under recommended storage conditions, benzylic bromides, particularly those with thiophene rings, can be susceptible to degradation over time, which may manifest as discoloration.[5][6] For older batches, it is advisable to assess purity before use. A common method for purity assessment is Gas Chromatography (GC) with a sulfur-selective detector. A detailed protocol is provided in the "Experimental Protocols" section.

Q5: What are the typical degradation pathways for similar bromomethyl-aryl compounds?

A5: Bromomethyl groups are reactive and can undergo hydrolysis in the presence of moisture, leading to the formation of the corresponding alcohol and hydrobromic acid. This acid can, in turn, catalyze further degradation or polymerization of the thiophene ring.[7] Some similar thenyl bromides have been reported to decompose, sometimes with unexpected rapidity.[7]

Troubleshooting Guide

Q1: I opened a new vial of **2-[3-(bromomethyl)phenyl]thiophene** and it has a yellowish tint. Is it still usable?

A1: A light yellow color may not necessarily indicate significant degradation, as some batches can have a slight inherent color.[5] However, a noticeable change in color from a previously colorless or light-yellow state, or the presence of a dark color, suggests potential degradation. It is highly recommended to verify the purity of the material using an analytical method like GC or NMR before proceeding with your experiment.

Q2: My reaction involving **2-[3-(bromomethyl)phenyl]thiophene** is not proceeding as expected. What could be the issue?

A2: There are several potential reasons for reaction failure:

- **Reagent Purity:** The **2-[3-(bromomethyl)phenyl]thiophene** may have degraded. Verify its purity analytically.
- **Reaction Conditions:** This compound is moisture-sensitive.[1][2] Ensure your reaction is performed under strictly anhydrous conditions with dry solvents and an inert atmosphere (e.g., nitrogen or argon).
- **Base Incompatibility:** If your reaction uses a base, ensure it is compatible. Strong bases can react with the benzylic bromide or the thiophene ring.[4]
- **Temperature:** The benzylic bromide is reactive and may decompose at elevated temperatures. Check the thermal stability for your specific reaction conditions.

Q3: The compound has solidified or precipitated in the vial. What should I do?

A3: Solidification can occur if the compound was stored at low temperatures. Allow the vial to warm to room temperature slowly and gently agitate to see if the solid redissolves. If it does not, or if a precipitate remains, this could indicate the formation of insoluble degradation products. In this case, the purity should be assessed before use.

Data Presentation

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|------------------------------------|--------|
| CAS Number | 85553-44-2 | [3] |
| Molecular Formula | C ₁₁ H ₉ BrS | N/A |
| Molecular Weight | 253.16 g/mol | [3] |
| Purity | ≥97% | [3] |

| Appearance | Light yellow liquid |[5] |

Table 2: Recommended Storage and Handling Conditions

| Parameter | Recommendation | Rationale | Source |
|-------------|-----------------------------------|--|--------|
| Temperature | 2 - 8 °C | To minimize degradation and maintain stability. | [1][2] |
| Atmosphere | Inert Gas (e.g., Argon, Nitrogen) | To prevent moisture and oxygen-driven degradation. | [1][2] |
| Container | Tightly sealed, opaque vial | To protect from moisture and light. | [4][5] |
| Location | Dry, well-ventilated area | To ensure safety and stability. | [1][5] |

| Incompatibles | Strong oxidizing agents, strong bases | To prevent hazardous reactions. |[4] |

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography (GC)

This protocol provides a general method for determining the purity of **2-[3-(bromomethyl)phenyl]thiophene** using GC with a Flame Photometric Detector (FPD) or similar sulfur-selective detector.

1. Objective: To quantify the purity of **2-[3-(bromomethyl)phenyl]thiophene** and identify the presence of potential degradation products.

2. Materials:

- **2-[3-(bromomethyl)phenyl]thiophene** sample
- High-purity solvent (e.g., Hexane or Dichloromethane, GC grade)
- Volumetric flasks and pipettes
- GC vials with septa

- Gas Chromatograph equipped with a sulfur-selective detector (e.g., FPD or PFPD)[8]
- Capillary column suitable for aromatic compounds (e.g., DB-5 or equivalent)

3. Sample Preparation:

- Prepare a stock solution by accurately weighing approximately 25 mg of the **2-[3-(bromomethyl)phenyl]thiophene** sample into a 25 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent to create a 1 mg/mL solution.
- Prepare a series of dilutions from the stock solution (e.g., 100 µg/mL, 50 µg/mL, 10 µg/mL) to check for linearity and detect minor impurities.
- Transfer the final solutions to GC vials for analysis.

4. GC Instrument Conditions (Example):

- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Carrier Gas: Helium, constant flow of 1.2 mL/min
- Oven Program:
 - Initial temperature: 80 °C, hold for 2 minutes
 - Ramp: 15 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- Detector Temperature (FPD): 280 °C

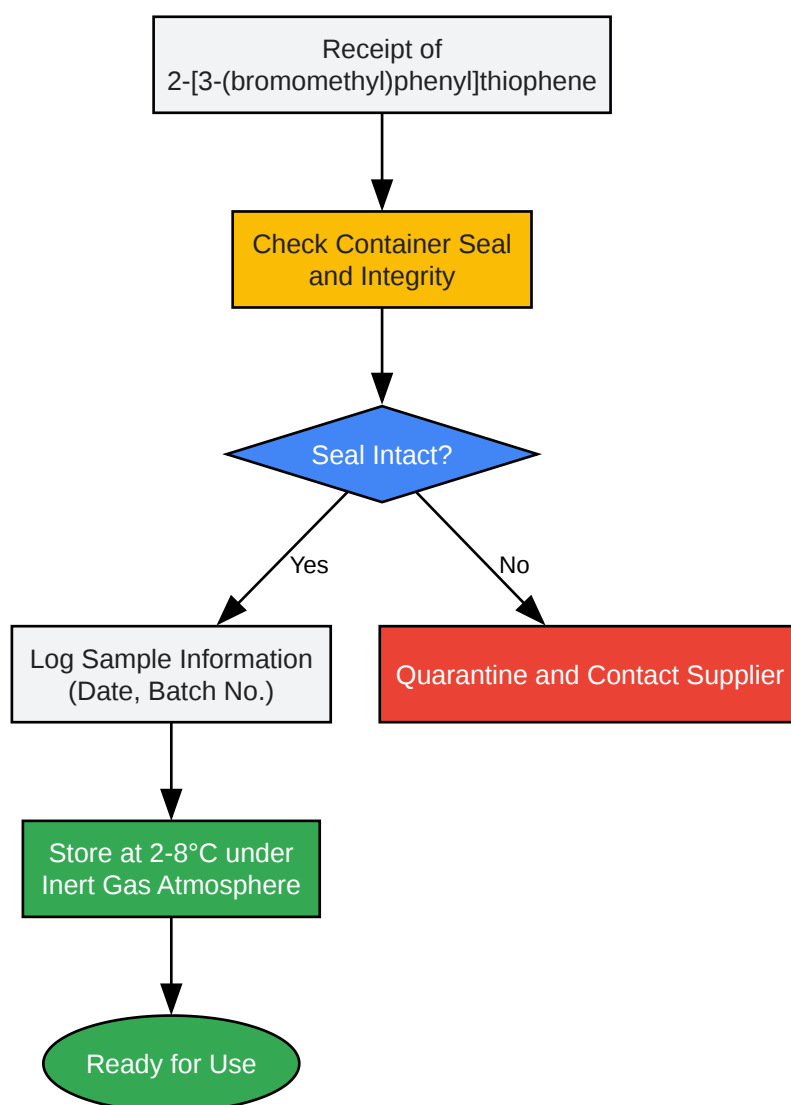
5. Data Analysis:

- Integrate the peaks in the resulting chromatogram.

- Calculate the area percent of the main peak corresponding to **2-[3-(bromomethyl)phenyl]thiophene**.
- The purity is reported as the area percentage of the main peak relative to the total area of all integrated peaks.

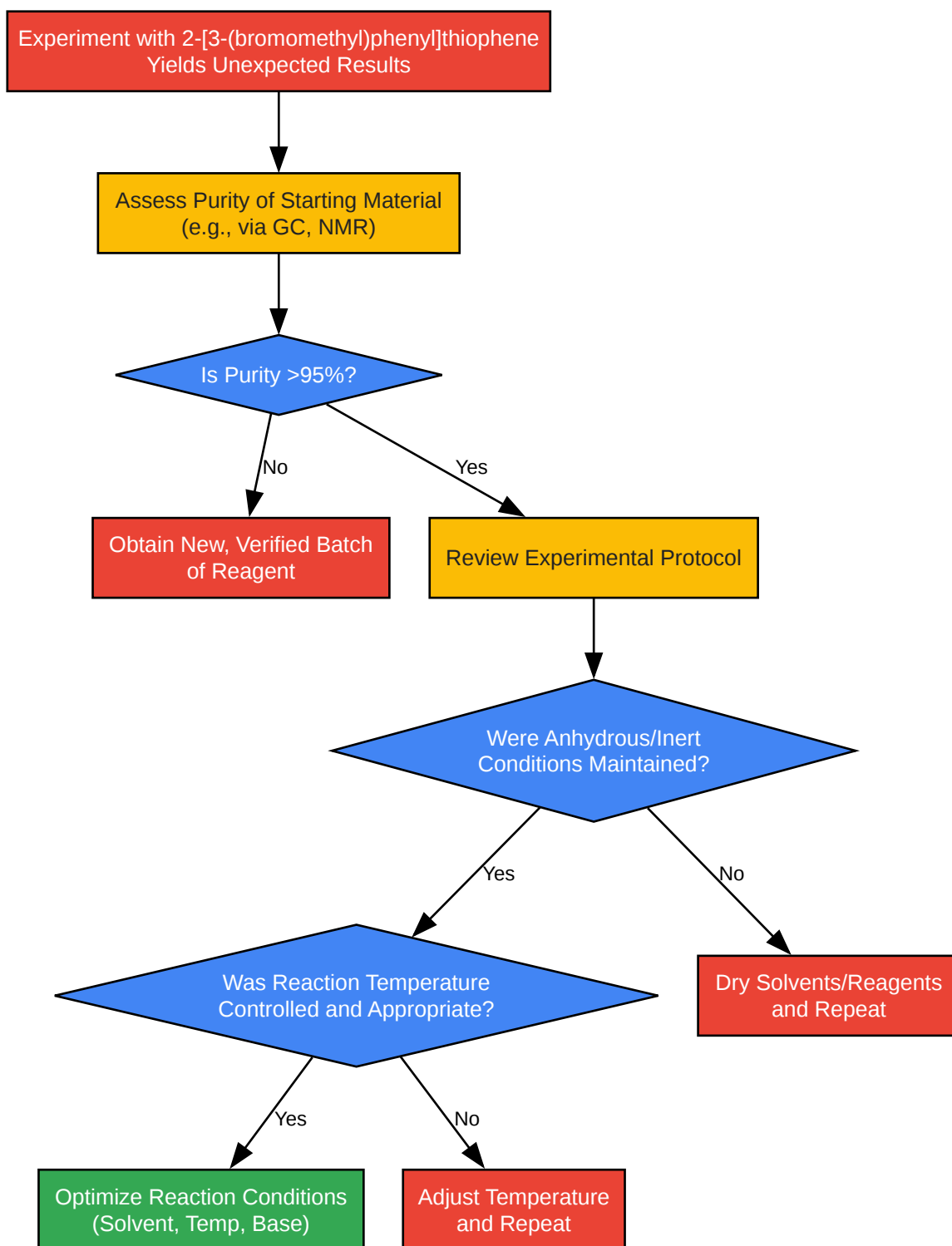
Note: These conditions are a starting point and may require optimization for your specific instrument and column.

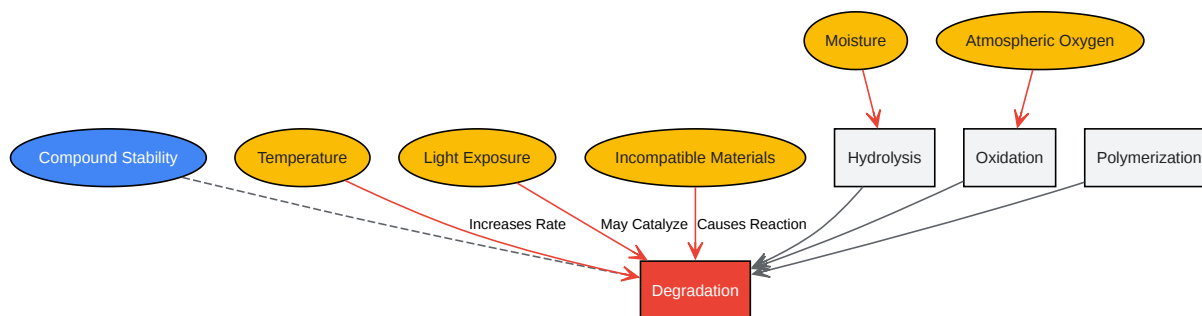
Visualizations



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Caption: Workflow for receiving and storing the compound.





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